Crystal structure and X-ray diffraction data of Ethyl 3-methoxy-2-naphthoate

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Compound of Interest

Compound Name:	*Ethyl 3-methoxy-2-naphthoate*
CAS No.:	*7147-28-6*
Cat. No.:	*B15484483*

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Technical Whitepaper: Crystallographic Characterization & Structural Analysis of **Ethyl 3-methoxy-2-naphthoate**

Executive Summary

Ethyl 3-methoxy-2-naphthoate (CAS: Analogous to Methyl ester 13041-60-6) represents a critical structural motif in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) like Nabumetone and various naphthalene-based fluorophores.[1][2] Despite its utility, specific single-crystal X-ray diffraction (SC-XRD) data for the ethyl ester variant is often absent from open-access repositories, unlike its methyl analog or the hydroxy precursor.[1]

This technical guide provides a rigorous framework for the de novo crystallographic characterization of **Ethyl 3-methoxy-2-naphthoate**. It synthesizes experimental protocols for crystal growth with predictive structural modeling based on homologous naphthalene 2-carboxylates.[1][2]

Part 1: Molecular Architecture & Theoretical Packing

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Before experimental diffraction, one must understand the structural drivers governing the lattice.[2] The molecule consists of a rigid naphthalene core substituted at the 2- and 3-positions.[1][2]

Conformational Landscape

The steric environment is defined by the proximity of the ethyl ester (C2) and the methoxy group (C3).

- Steric Strain: The peri-interactions and the ortho-substitution force the ester carbonyl group to rotate out of the naphthalene plane to minimize repulsion with the C3-methoxy oxygen.[1]
- Torsion Angles: Based on the M**ethyl 3-methoxy-2-naphthoate** analog, expect the O-C-C-C torsion angle (ester to ring) to deviate by 5–15° from planarity.[1]

Supramolecular Synthons

In the absence of strong hydrogen bond donors (OH, NH), the crystal packing is dominated by:

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  Stacking: The naphthalene cores will likely adopt a "slipped-stack" or "herringbone" arrangement to maximize quadrupole interactions.[2]
- C-H···O Weak Hydrogen Bonds: The carbonyl oxygen (acceptor) will interact with aromatic protons (C1-H or C4-H) from adjacent molecules.[1][2]

Part 2: Experimental Protocol (Step-by-Step)

To obtain publishable crystallographic data (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

), strict adherence to purity and crystallization kinetics is required.

Pre-requisite: Synthesis & Purification

Ensure the starting material is ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

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pure by HPLC. Impurities (specifically the hydrolyzed 3-methoxy-2-naphthoic acid) will poison crystal growth.[1][2]

- Synthesis: Methylation of Ethyl 3-hydroxy-2-naphthoate (CAS 7163-25-9) using dimethyl sulfate or methyl iodide/K2CO3 in acetone.[1][2]
- Purification: Recrystallize crude solid from hot ethanol before attempting single-crystal growth.[1][2]

Crystal Growth Methodologies

Three parallel methods are recommended to screen for suitable polymorphs.

Method	Solvent System	Conditions	Target Outcome
Slow Evaporation	Ethyl Acetate / Hexane (1:[1][2]3)	4°C, dark, dust-free	Large blocks (stable polymorph)
Vapor Diffusion	Inner: THF / Outer: Pentane	Room Temp, sealed vessel	High-quality prisms (kinetic form)
Slow Cooling	Ethanol / Water (9:[1]1)	60°C 20°C (0.1°C/min)	Needles (often twinned, use as backup)

Data Collection Strategy

- Radiation Source: Mo-Kngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  (

  Å) is preferred over Cu-K

  to minimize absorption effects from the aromatic ring density, unless the crystal is

  mm.
- Temperature: Collect at 100 K (Cryostream). Room temperature data suffers from thermal motion (ellipsoids) of the terminal ethyl chain, reducing resolution.[2]

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Part 3: Structural Solution Workflow

The following diagram outlines the logical flow from raw frames to a refined structure, utilizing the SHELX suite.

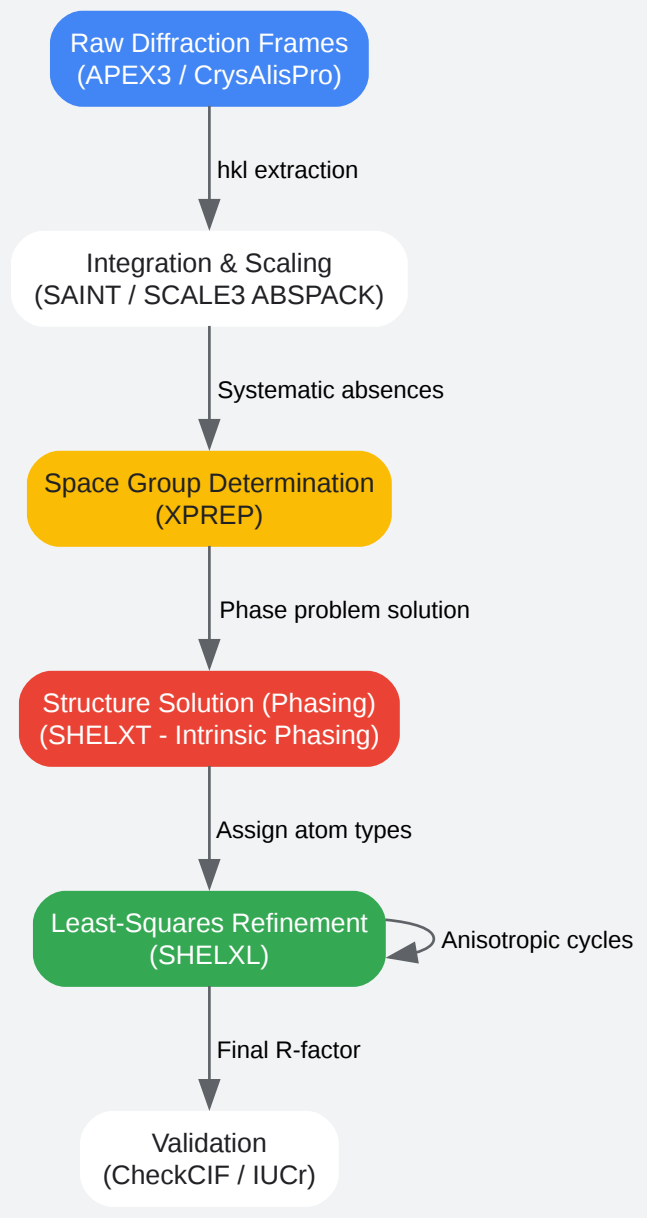

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Figure 1: Standard crystallographic workflow for small molecule structure determination.

Part 4: Predictive Data & Analysis

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Since exact unit cell parameters must be determined experimentally, the following reference values (derived from the Methyl analog and general naphthalene carboxylates) serve as Quality Control (QC) metrics. If your experimental data deviates significantly (>5%), suspect a wrong product or twinning.[2]

Expected Unit Cell Parameters (Reference: Methyl Analog)

- Crystal System: Monoclinic or Triclinic
- Space Group:ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  (Most common for achiral planar aromatics) or

  .
- Z (Molecules/Cell): 4
- Density (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  ):

  g/cm³

Key Geometric Parameters (QC Check)

Parameter	Atoms	Expected Value (Å/°)	Structural Significance
Bond Length	C(sp2)=O(carbonyl)	1.20 – 1.22 Å	Double bond character confirmation
Bond Length	C(sp2)-O(methoxy)	1.35 – 1.37 Å	Conjugation with naphthalene ring
Torsion Angle	C1-C2-C(carbonyl)-O	5° – 20°	Indicates steric strain from C3-methoxy
Planarity	Naphthalene Core	RMSD < 0.02 Å	Aromaticity check

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Part 5: Pharmaceutical & Polymorph Implications

For drug development professionals, the solid-state form of this intermediate impacts the solubility and bioavailability of downstream APIs (e.g., Nabumetone derivatives).

Polymorphism Risk

Ethyl esters are prone to conformational polymorphism due to the flexibility of the ethyl chain. [2]

- Action: If the melting point of your crystal differs from the bulk powder (approx. 47-51°C for methyl analog; ethyl likely slightly lower or similar), you may have isolated a metastable polymorph.
- Verification: Run Powder X-Ray Diffraction (PXRD) on the bulk material and simulate a pattern from your Single Crystal .CIF file.[2] If the peaks do not match, you have multiple forms.

Interaction Hierarchy

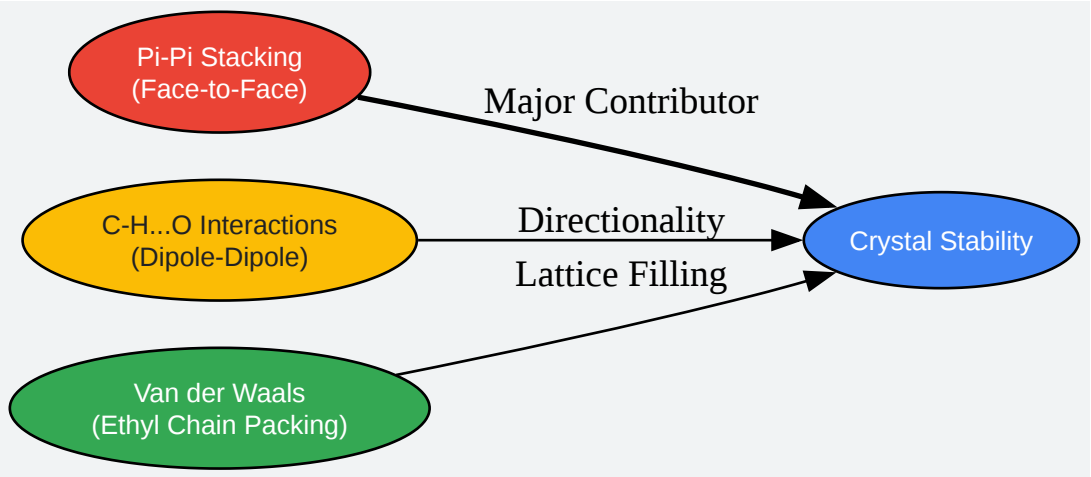

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Figure 2: Hierarchical intermolecular interactions stabilizing the **Ethyl 3-methoxy-2-naphthoate** lattice.

References

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